

# Physical and chemical characteristics of Vanillin-13C6

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## Compound of Interest

Compound Name: Vanillin-13C6

Cat. No.: B565506

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## Vanillin-13C6: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical characteristics of **Vanillin-13C6**, a stable isotope-labeled version of vanillin. This document is intended for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds for quantitative analysis and as tracers in metabolic research.

## Core Physical and Chemical Properties

**Vanillin-13C6** is a synthetic, stable isotope-labeled form of vanillin where six carbon atoms on the benzene ring are replaced with the Carbon-13 ( $^{13}\text{C}$ ) isotope. This isotopic enrichment makes it an ideal internal standard for quantitative analysis by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy, as it is chemically identical to unlabeled vanillin but distinguishable by its mass.<sup>[1]</sup>

## Quantitative Data Summary

The key physical and chemical properties of **Vanillin-13C6** are summarized in the tables below for easy reference and comparison.

Identifier	Value	Source
IUPAC Name	4-Hydroxy-3-methoxybenzaldehyde-1,2,3,4,5,6- <sup>13</sup> C <sub>6</sub>	<a href="#">[2]</a>
CAS Number	201595-58-6	<a href="#">[3]</a>
Molecular Formula	C <sub>2</sub> <sup>13</sup> C <sub>6</sub> H <sub>8</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	158.10 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>

Property	Value	Source
Appearance	White to light yellow solid/crystals	<a href="#">[1]</a>
Melting Point	81-83 °C	<a href="#">[4]</a>
Boiling Point	170 °C at 15 mmHg	<a href="#">[4]</a>
Isotopic Purity	≥99 atom % <sup>13</sup> C	<a href="#">[4]</a>
Chemical Purity	≥98%	<a href="#">[3]</a>
Mass Shift	M+6	<a href="#">[4]</a>

Solubility	Observation	Source
Chloroform	Slightly soluble	
Ethyl Acetate	Slightly soluble	
Methanol	Slightly soluble	
Water	Soluble	
Ethanol	Soluble	

Stability and Storage	Recommendation	Source
Powder Storage	-20°C for 3 years, 4°C for 2 years	[1]
In Solvent Storage	-80°C for 6 months, -20°C for 1 month	[1]
General	Store at room temperature away from light and moisture. Air, light, and moisture sensitive.	[3][5]

## Experimental Protocols

**Vanillin-13C6** is primarily used as an internal standard in analytical methodologies for the quantification of vanillin in various matrices. Below are detailed protocols for common analytical techniques.

### Quantitative Analysis by Headspace-Solid-Phase Microextraction-Gas Chromatography/Mass Spectrometry (HS-SPME-GC/MS)

This method is suitable for the determination of vanillin in complex matrices like fragrant vegetable oils.[6]

#### 2.1.1. Sample Preparation

- Prepare a stock solution of **Vanillin-13C6** as the internal standard (e.g., 1.0 mg/mL in a suitable solvent like methanol).
- Weigh 4 g of the oil sample into a 20 mL headspace vial.
- Spike the sample with a known amount of the **Vanillin-13C6** internal standard stock solution to achieve a final concentration of 500 µg/kg.
- Seal the vial tightly with a PTFE-faced silicone septum.

### 2.1.2. HS-SPME Procedure

- Equilibrate the sample vial at 110°C for 15 minutes with agitation.
- Expose a 50/30 µm Divinylbenzene/Carboxen on Polydimethylsiloxane (DVB/CAR/PDMS) SPME fiber to the headspace of the vial for 45 minutes at 110°C.
- Retract the fiber and immediately introduce it into the GC inlet for desorption.

### 2.1.3. GC/MS Conditions

- Injector: Splitless mode, 280°C.
- Desorption Time: 1.5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.4 mL/min.
- Oven Program: Start at 60°C, hold for 2 minutes, ramp to 160°C at 4°C/min, then ramp to 280°C at 10°C/min and hold for 6 minutes.
- Mass Spectrometer: Electron ionization (EI) mode at 70 eV.
- Acquisition: Selected Ion Monitoring (SIM) mode.
  - Vanillin ions (m/z): 150.9, 108.9, 122.8
  - **Vanillin-<sup>13</sup>C<sub>6</sub>** ions (m/z): 157.0, 115.0, 158.0

## Quantitative <sup>13</sup>C Nuclear Magnetic Resonance (<sup>13</sup>C-qNMR) Spectroscopy

This protocol is used for determining the isotopic ratio and authenticating the origin of vanillin. [\[2\]](#)

### 2.2.1. Sample Preparation

- Accurately weigh approximately 100 mg of the vanillin sample.

- Add 10 mg of a suitable internal standard (e.g.,  $\text{CH}_3^{13}\text{COONa}$ ).
- Add 5 mg of a relaxation reagent (e.g., Chromium (III) acetylacetonate,  $\text{Cr}(\text{acac})_3$ ).
- Dissolve the mixture in 0.5 mL of a deuterated solvent (e.g., acetone- $\text{d}_6$ ).
- Transfer the solution to a 10 mm outer diameter NMR tube.

#### 2.2.2. NMR Spectroscopy Parameters

- Spectrometer: Bruker 400 MHz or equivalent.
- Observe Nucleus:  $^{13}\text{C}$ .
- Acquisition Mode: Quantitative with appropriate relaxation delays to ensure full relaxation of all carbon nuclei.

## Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS)

A sensitive method for the routine monitoring of vanillin in food products.<sup>[7]</sup>

#### 2.3.1. Sample Preparation and Extraction

- Homogenize the food sample.
- Perform a solvent extraction using a suitable solvent (e.g., acetonitrile or methanol).
- Spike the extract with a known concentration of **Vanillin- $^{13}\text{C}_6$**  internal standard.
- Centrifuge and filter the extract through a 0.22  $\mu\text{m}$  filter before injection.

#### 2.3.2. UHPLC Conditions

- Column: A suitable C18 reversed-phase column.
- Mobile Phase: A gradient of 0.1% formic acid in water and 0.1% formic acid in acetonitrile.
- Flow Rate: Optimized for the column dimensions (e.g., 0.3-0.5 mL/min).

- Injection Volume: 5-10  $\mu$ L.

### 2.3.3. MS/MS Conditions

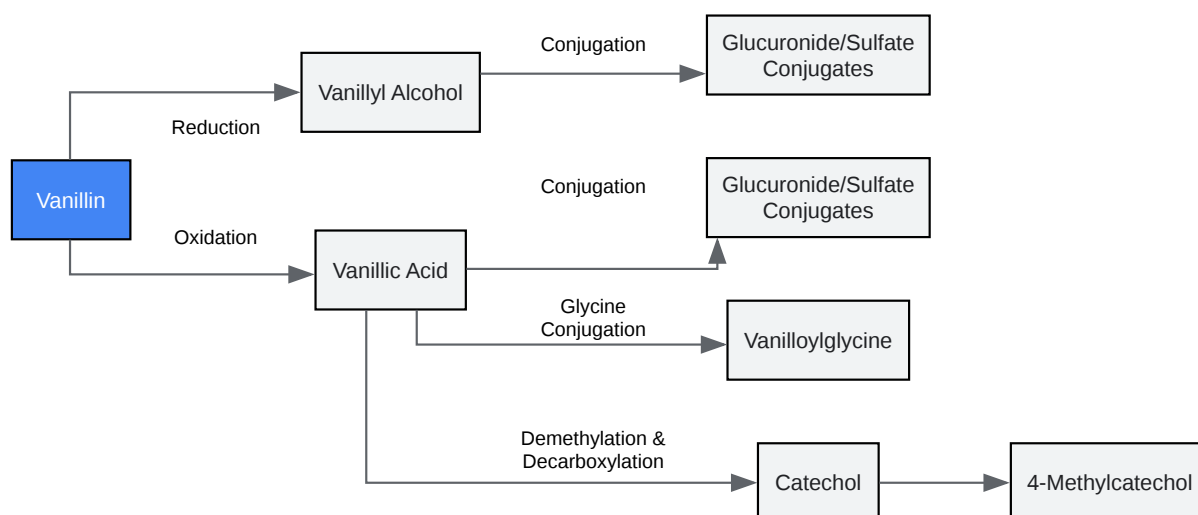
- Ion Source: Electrospray Ionization (ESI) in positive mode.
- Acquisition Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Optimized for both vanillin and **Vanillin-13C6**.

## Biological Context and Signaling Pathways

While **Vanillin-13C6** is primarily used as an analytical standard, its unlabeled counterpart, vanillin, exhibits a range of biological activities and has been shown to modulate several key signaling pathways. The metabolic fate of vanillin has also been investigated. Understanding these pathways is crucial for researchers in drug development and life sciences.

## Metabolism of Vanillin

Studies in rats have shown that orally administered vanillin is extensively metabolized. The major metabolites are vanillic acid, vanillyl alcohol, and their glucuronide and sulfate conjugates. A smaller portion is excreted as vanilloylglycine. Further degradation can lead to the formation of catechol and 4-methylcatechol.<sup>[1]</sup>



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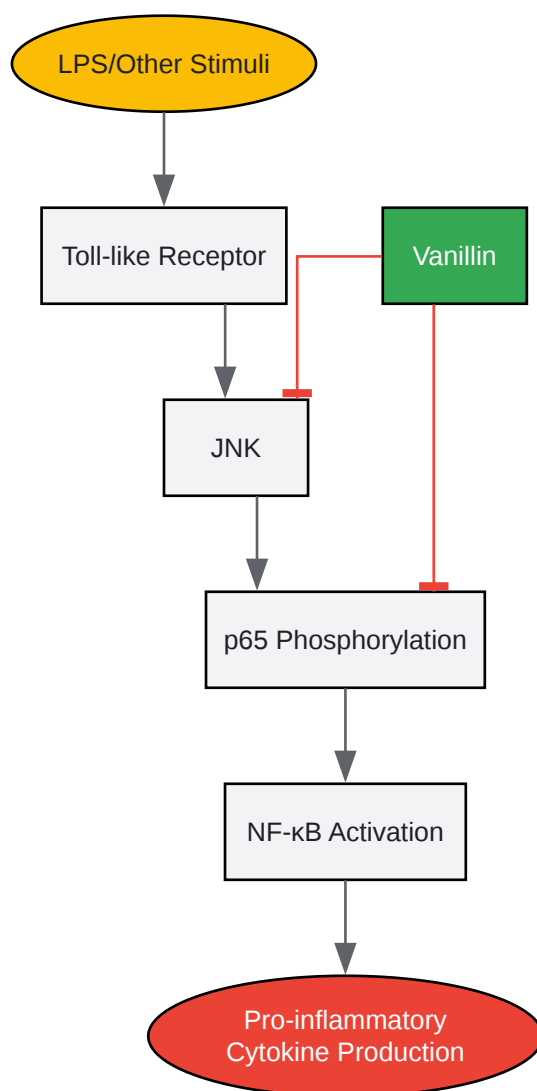
Figure 1: Simplified metabolic pathway of vanillin.

## Modulation of Signaling Pathways

Vanillin has been reported to influence several signaling pathways implicated in inflammation, cancer, and neuroprotection.

### 3.2.1. Anti-Inflammatory and Neuroprotective Pathways

Vanillin exhibits anti-inflammatory effects by inhibiting the NF- $\kappa$ B signaling pathway. It can suppress the phosphorylation of p65, a key subunit of NF- $\kappa$ B, thereby preventing its translocation to the nucleus and the subsequent transcription of pro-inflammatory cytokines.[8] Additionally, vanillin has been shown to attenuate neuroinflammation by inhibiting the JNK-mediated NF- $\kappa$ B pathway.[4]



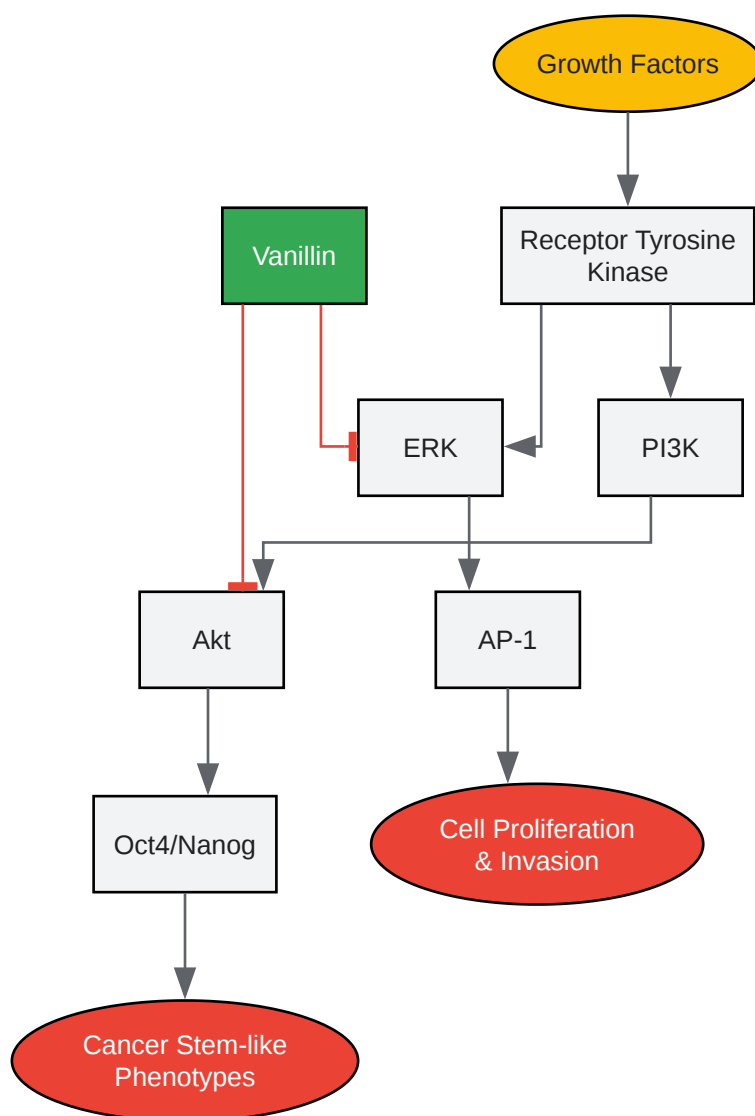
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Figure 2: Vanillin's inhibition of the JNK/NF-κB signaling pathway.

### 3.2.2. Anti-Cancer Pathways

In the context of cancer, vanillin has been shown to suppress cancer stem-like phenotypes by inhibiting the Akt signaling pathway. It promotes the degradation of Akt through the ubiquitin-proteasomal pathway, which in turn downregulates pluripotent transcription factors like Oct4 and Nanog.[3] Furthermore, vanillin can inhibit the AP-1 transcription factor activity via the ERK pathway.[6]





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Figure 3: Vanillin's inhibitory effects on Akt and ERK signaling pathways in cancer.

## Conclusion

**Vanillin-13C6** is an essential tool for the accurate quantification of vanillin in a wide range of applications, from food authenticity testing to biomedical research. Its well-defined physical and chemical properties, coupled with established analytical protocols, ensure its reliability as an internal standard. Furthermore, the growing body of research on the biological activities of its unlabeled counterpart, vanillin, highlights potential areas of investigation where **Vanillin-13C6** could be employed as a tracer to further elucidate its metabolic fate and mechanisms of action

in complex biological systems. This guide provides a foundational resource for scientists and researchers leveraging the capabilities of stable isotope-labeled compounds in their work.

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